

What is 3-Methylglutaric acid-d4 and its chemical structure?

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Compound of Interest

Compound Name: 3-Methylglutaric acid-d4

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3-Methylglutaric Acid-d4: A Technical Guide for Researchers

For Immediate Release

This technical guide provides an in-depth overview of **3-Methylglutaric acid-d4**, a crucial tool for researchers, scientists, and drug development professionals. This document outlines its chemical properties, structure, and applications, with a focus on its use as an internal standard in metabolic research.

Introduction to 3-Methylglutaric Acid-d4

3-Methylglutaric acid-d4 is the deuterated form of 3-Methylglutaric acid, a C6-dicarboxylic organic acid.^[1] In the field of metabolomics and clinical diagnostics, stable isotope-labeled compounds like **3-Methylglutaric acid-d4** are indispensable for accurate quantification of their unlabeled counterparts in biological matrices. The incorporation of deuterium atoms results in a mass shift, allowing for its use as an internal standard in mass spectrometry-based assays, without altering its chemical behavior significantly.

The unlabeled form, 3-Methylglutaric acid, is a key metabolite in the leucine catabolism pathway.^[2] Elevated levels of this acid in urine are a characteristic biomarker for certain inborn errors of metabolism, including 3-methylglutaconic aciduria and deficiencies of 3-hydroxy-3-

methylglutaryl-CoA lyase (HMGCL).[2][3][4] Therefore, the precise measurement of 3-Methylglutaric acid is vital for the diagnosis and monitoring of these metabolic disorders.

Chemical Structure and Properties

The chemical structure of **3-Methylglutaric acid-d4** is characterized by a pentanedioic acid backbone with a methyl group at the third carbon. The four deuterium atoms are located on the carbon atoms adjacent to the carboxyl groups.

Chemical Structure:

Table 1: Chemical and Physical Properties

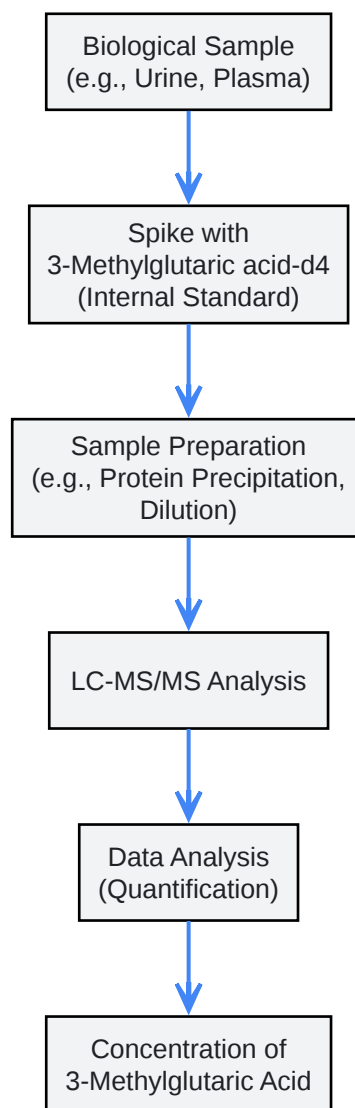
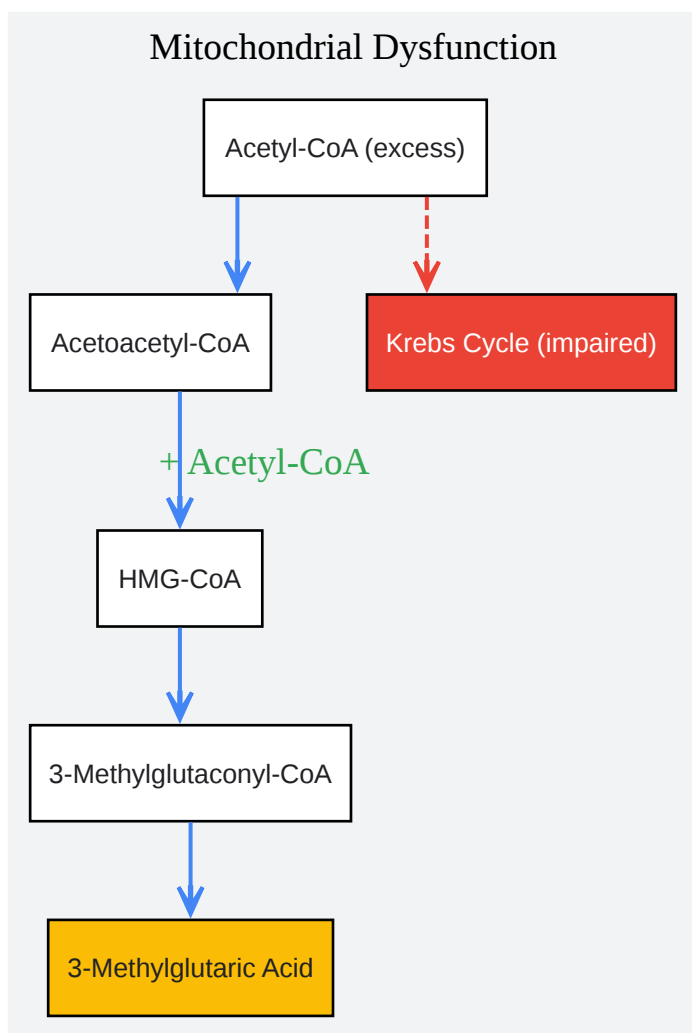
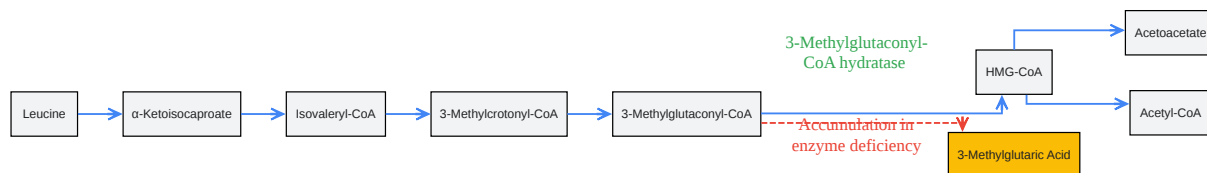
Property	Value	Reference
3-Methylglutaric acid-d4		
CAS Number	1219798-68-1	[1]
Molecular Formula	C6H6D4O4	
Molecular Weight	150.17 g/mol	
3-Methylglutaric acid (unlabeled)		
CAS Number	626-51-7	[5]
Molecular Formula	C6H10O4	[5]
Molecular Weight	146.14 g/mol	[6]
Melting Point	81-86 °C	
Boiling Point	299.0 ± 13.0 °C at 760 mmHg	
Density	1.2 ± 0.1 g/cm ³	
Solubility	Soluble in water, ethanol, and DMSO	[2]

Signaling and Metabolic Pathways

3-Methylglutaric acid is an important intermediate in two key metabolic contexts: the catabolism of the branched-chain amino acid leucine and the "acetyl-CoA diversion pathway" associated with mitochondrial dysfunction.

Leucine Catabolism Pathway

Under normal physiological conditions, 3-Methylglutaric acid is a downstream product of leucine metabolism. Deficiencies in enzymes such as 3-methylglutaconyl-CoA hydratase can lead to the accumulation of upstream metabolites, including 3-methylglutaconic acid and subsequently 3-Methylglutaric acid.



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